

molecular weight and formula of triethanolamine borate

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Compound of Interest

Compound Name: Triethanolamine borate

Cat. No.: B108872

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An In-depth Technical Guide to Triethanolamine Borate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core chemical properties of **triethanolamine borate**, with a focus on its molecular formula and weight.

Chemical Identity and Formula

Triethanolamine borate, also known by synonyms such as Boratrane and 2,8,9-Trioxa-5-aza-1-borabicyclo[3.3.3]undecane, is a coordination compound formed from triethanolamine and boric acid.^{[1][2]} It is recognized for its utility as a versatile additive and catalyst in various chemical processes.^[3]

The empirical and molecular formula for **triethanolamine borate** is $C_6H_{12}BNO_3$.^{[1][2][3][4]}

Molecular Weight

The molecular weight of **triethanolamine borate** has been consistently determined and reported as 156.98 g/mol.^{[1][2][3][4][5]} A closely related value of 156.96 g/mol has also been noted.^[6]

Summary of Quantitative Data

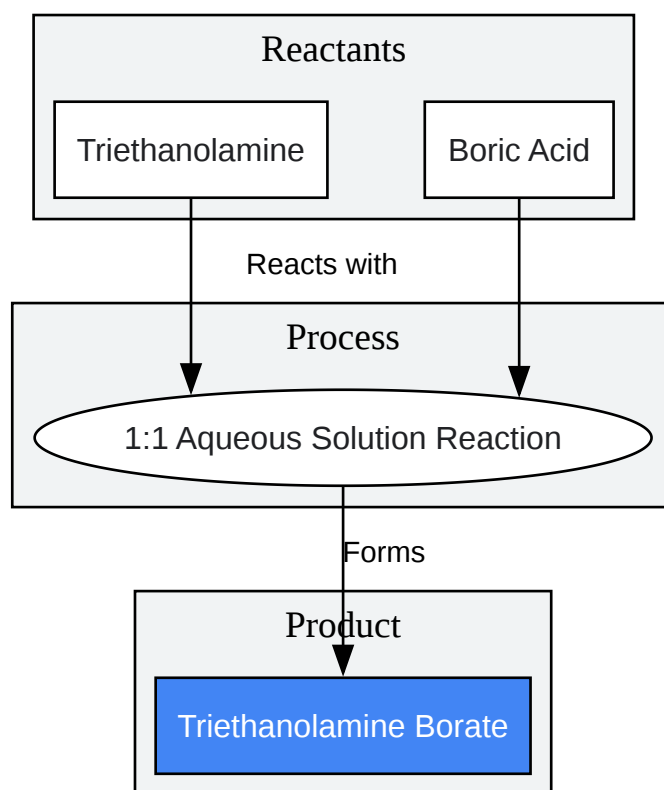
The key quantitative physical and chemical properties of **triethanolamine borate** are summarized in the table below for ease of reference and comparison.

Property	Value	Citations
Molecular Formula	C ₆ H ₁₂ BNO ₃	[1] [2] [3] [6]
Molecular Weight	156.98 g/mol	[2] [3] [5]
CAS Number	283-56-7	[2] [3] [4] [6]
Melting Point	235-237 °C	[2] [3] [4]
Appearance	White to off-white powder/solid	[3] [6]
Monoisotopic Mass	157.091024 Da	[4]

Synthesis and Experimental Workflow

Triethanolamine borate is synthesized from the reaction of triethanolamine and boric acid.[\[2\]](#) The synthesis involves the reaction of trimethyl borate with triethanolamine.[\[2\]](#) This process establishes a Lewis pair structure where the boron acts as a Lewis acid and the amine as a Lewis base.[\[3\]](#)

Below is a diagram illustrating the logical workflow of its synthesis.



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Caption: Logical workflow for the synthesis of **Triethanolamine Borate**.

Experimental Protocols

Detailed experimental protocols for the determination of the molecular weight of **triethanolamine borate** are not provided in the search results. The reported molecular weight is a computed property based on its chemical formula.^[1]

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